

Disodium 2-sulfolaurate CAS number 38841-48-4

technical data and safety sheets

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Compound of Interest

Compound Name: *Disodium 2-sulfolaurate*

Cat. No.: *B1629117*

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An In-depth Technical Guide to **Disodium 2-Sulfolaurate** (CAS No. 38841-48-4)

For Researchers, Scientists, and Drug Development Professionals

Disodium 2-sulfolaurate, identified by CAS number 38841-48-4, is an anionic surfactant valued for its mildness and performance in a variety of personal care and cosmetic formulations. This technical guide provides a comprehensive overview of its chemical and physical properties, safety data, and functional characteristics, presented for a scientific audience.

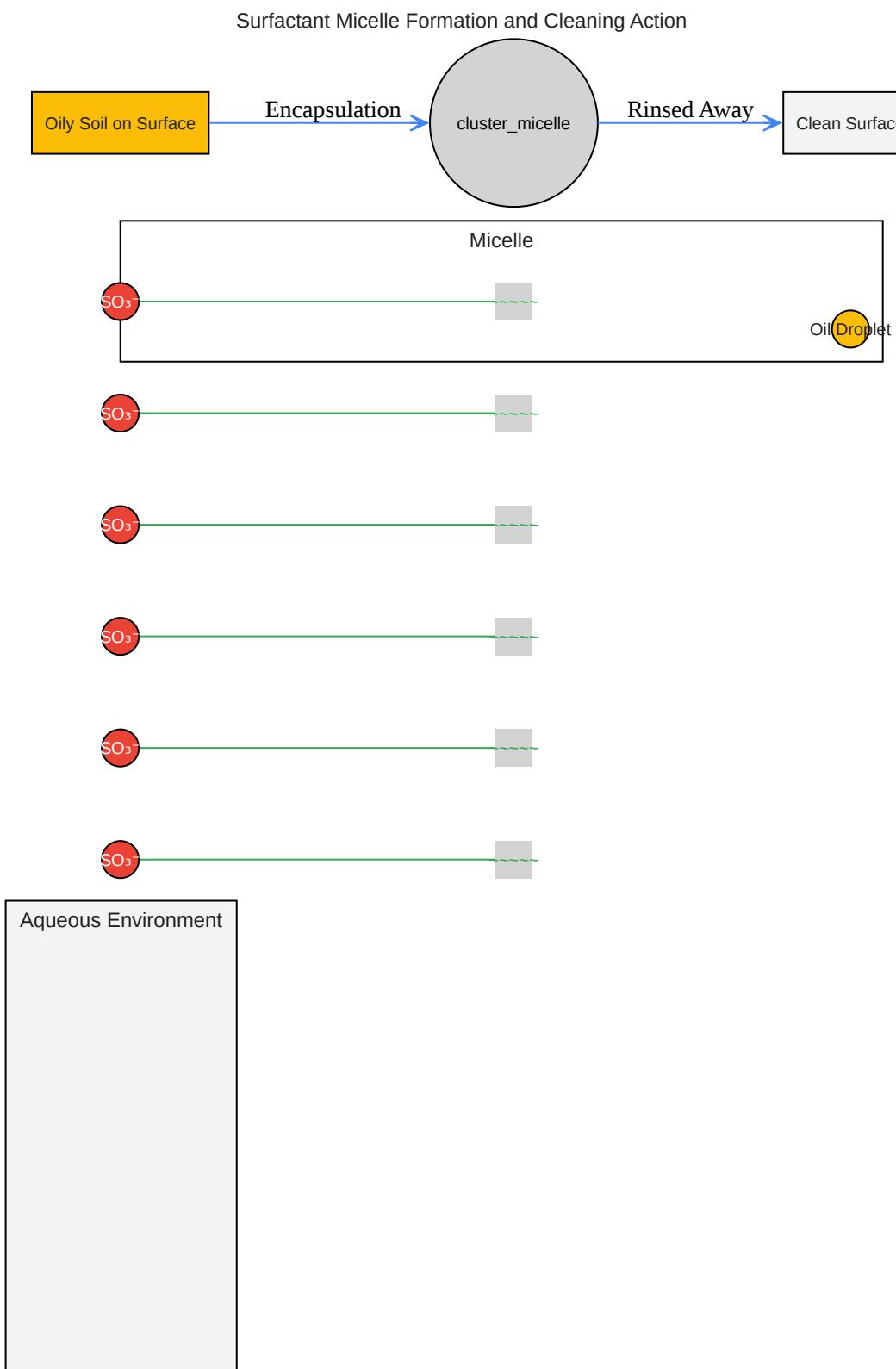
Chemical and Physical Properties

Disodium 2-sulfolaurate is the disodium salt of 2-sulfododecanoic acid. It is derived from natural sources, such as coconut oil, and is recognized for being readily biodegradable.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Reference
CAS Number	38841-48-4	[4] [5]
Molecular Formula	C12H22Na2O5S	[4] [6]
Molecular Weight	324.34 g/mol	[4] [5] [6] [7]
IUPAC Name	disodium;2-sulfonatododecanoate	[4] [5] [7]
Synonyms	Disodium 2-sulfododecanoate, Dodecanoic acid, 2-sulfo-, disodium salt	[4] [7]
Appearance	White powder	[1] [8]
Solubility	Soluble in water (approx. 6.3% at 20°C)	[2] [8]
Active Content	Approximately 63%	[8]
Stability	Stable over a wide pH range (3-10) and at temperatures up to 80°C.	[1] [8]
Surface Tension	Approximately 24 mN/m at 21°C	[8]

Mechanism of Action as a Surfactant

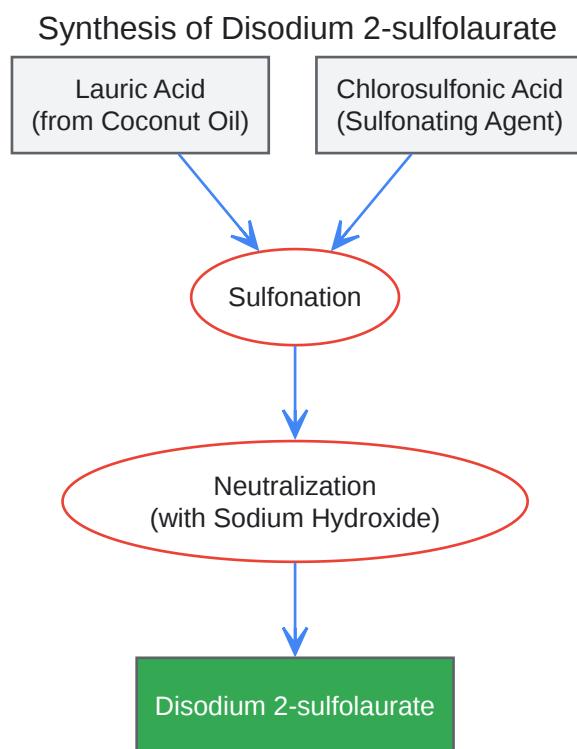
As an anionic surfactant, **Disodium 2-sulfolaurate** functions by reducing the surface tension between oil and water. Its molecular structure consists of a hydrophilic (water-loving) sulfonate head and a hydrophobic (oil-loving) lauryl tail. This amphiphilic nature allows it to form micelles in aqueous solutions, encapsulating oily dirt and facilitating its removal.

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Mechanism of surfactant action. (Within 100 characters)

Synthesis Pathway

Disodium 2-sulfolaurate is synthesized from lauric acid, which is a fatty acid commonly derived from coconut oil. The synthesis involves the reaction of lauric acid with a sulfonating agent, such as chlorosulfonic acid, followed by neutralization.



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General synthesis pathway. (Within 100 characters)

Safety and Toxicology

Disodium 2-sulfolaurate is generally considered to be a mild and gentle surfactant with low irritation potential for the skin and eyes.^[1] However, as with any chemical, it is important to handle it with care and be aware of the potential hazards.

GHS Hazard Classification

Aggregated GHS information from multiple sources indicates the following potential hazards, although a significant number of reports state that the chemical does not meet GHS hazard criteria.^[4]

Hazard Statement	Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation
Hazardous to the Aquatic Environment (Chronic)	H412	Harmful to aquatic life with long lasting effects

Safety Handling and First Aid

The following is a summary of recommended safety precautions and first aid measures based on available safety data sheets.

Precautionary Statement	Code	Description
Prevention	P264	Wash hands thoroughly after handling.
P273	Avoid release to the environment.	
Response (Eyes)	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P337+P313	If eye irritation persists: Get medical advice/attention.	
General	P102	Keep out of reach of children.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Disodium 2-sulfolaurate** are proprietary to manufacturers. However, a general laboratory-scale synthesis can be described.

Objective: To synthesize **Disodium 2-sulfolaurate** from lauric acid.

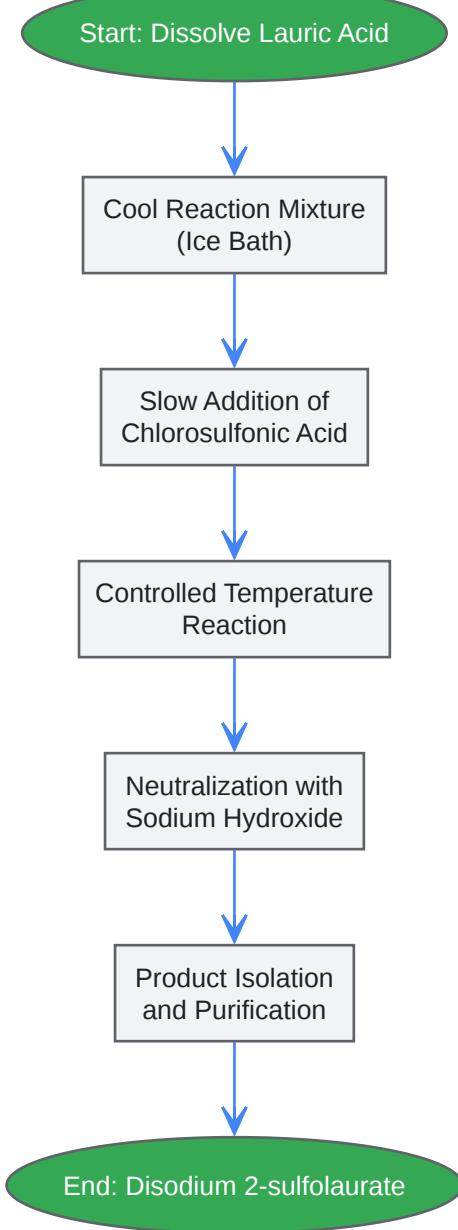
Materials:

- Lauric acid
- Chlorosulfonic acid
- Sodium hydroxide solution
- Anhydrous solvent (e.g., dichloromethane)
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, magnetic stirrer)
- Ice bath
- pH meter

Procedure:

- Dissolve lauric acid in the anhydrous solvent in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the flask in an ice bath.
- Slowly add chlorosulfonic acid dropwise from the dropping funnel while maintaining a low temperature and stirring continuously.
- After the addition is complete, allow the reaction to proceed at a controlled temperature until completion (monitored by techniques such as TLC).
- Slowly and carefully neutralize the reaction mixture with a sodium hydroxide solution to a pH of approximately 5.0.
- The product, **Disodium 2-sulfolaurate**, can then be isolated and purified using appropriate techniques such as crystallization or precipitation.

Laboratory Synthesis Workflow

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General laboratory synthesis workflow. (Within 100 characters)

Applications in Research and Development

Disodium 2-sulfolaurate's mildness and effectiveness make it a valuable ingredient in the development of gentle cleansing products.[1][2][3] Its properties are particularly relevant for:

- Formulations for Sensitive Skin: Its low irritation potential makes it suitable for products aimed at individuals with sensitive skin.[2]
- Baby Care Products: Its gentleness is a key attribute for use in baby shampoos and washes. [1]
- Sulfate-Free Formulations: It serves as an effective alternative to sulfate-based surfactants. [1]
- Conditioning Shampoos: It can enhance the conditioning effect of cationic polymers in shampoos.[1]

Regulatory Information

- REACH Compliant: The substance is compliant with the Registration, Evaluation, Authorisation and Restriction of Chemicals regulation in the European Union.[1]
- TSCA Status: It is listed on the Toxic Substances Control Act (TSCA) inventory in the United States.[4]
- EPA Safer Chemical: The U.S. Environmental Protection Agency (EPA) has classified **Disodium 2-sulfolaurate** as a "Green half-circle" chemical, indicating it is expected to be of low concern based on experimental and modeled data.[4]

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